

# Technical Guide: Physical Properties of Ethyl Linoleate-13C18

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## Compound of Interest

Compound Name: Ethyl linoleate-13C18

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical properties of **Ethyl linoleate-13C18**. Due to the limited availability of specific experimental data for the <sup>13</sup>C-labeled variant, this guide presents data for unlabeled ethyl linoleate as a close and reliable approximation. Isotopic labeling at the <sup>13</sup>C level is not expected to significantly alter the macroscopic physical properties of the molecule.

## Data Presentation: Physical Properties

The following table summarizes the key physical properties of ethyl linoleate. These values are essential for handling, formulation, and experimental design.

Property	Value	Notes
Molecular Formula	C <sub>20</sub> H <sub>36</sub> O <sub>2</sub> (unlabeled)	
	( <sup>13</sup> C) <sub>18</sub> C <sub>2</sub> H <sub>36</sub> O <sub>2</sub> (labeled)	
Molecular Weight	308.50 g/mol (unlabeled)[1][2]	326.37 g/mol (labeled)
Appearance	Colorless to light yellow oil/liquid[2][3]	
Melting Point	-95 °C (-139 °F)[4]	As a long-chain unsaturated fatty acid ester, it remains liquid at low temperatures.
Boiling Point	224 °C at 17 mmHg[3]	193 °C at 6 mmHg[2]
Density	0.876 g/mL at 25 °C[3]	
Refractive Index	nD <sub>20</sub> 1.455	
Solubility	Miscible with dimethylformamide, fat solvents, and oils.[2] Soluble in ethanol, DMSO.	Insoluble in water.
Storage	Store at -20°C to -80°C under an inert gas. Protect from light, air, and moisture.	

## Experimental Protocols

Detailed methodologies for determining the key physical properties of fatty acid esters like **Ethyl linoleate-13C18** are outlined below. These are generalized protocols that can be adapted for the specific isotopically labeled compound.

### Determination of Melting Point (Capillary Method)

This method is suitable for determining the temperature at which the fatty acid ester transitions from a solid to a liquid state.

Principle: A small, solidified sample in a capillary tube is heated at a controlled rate. The temperature range over which the sample melts is observed.

Procedure:

- If the sample is liquid at room temperature, it must first be solidified. This can be achieved by chilling the sample.
- Introduce a small amount of the solidified **Ethyl linoleate-13C18** into a capillary tube, ensuring the sample is tightly packed to a height of 2-3 mm.
- Attach the capillary tube to a calibrated thermometer.
- Place the assembly in a melting point apparatus.
- Heat the apparatus at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- Record the temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid. This range is the melting point.

## Determination of Boiling Point (Distillation Method)

This protocol determines the temperature at which the vapor pressure of the liquid equals the pressure surrounding the liquid and the liquid changes into a vapor.

Principle: The sample is heated to its boiling point, and the temperature of the vapor is measured.

Procedure:

- Place a measured volume of **Ethyl linoleate-13C18** into a distillation flask.
- Add a few boiling chips to ensure smooth boiling.
- Set up the distillation apparatus with a condenser and a collection flask.

- Insert a calibrated thermometer so that the top of the bulb is level with the bottom of the side arm of the distillation flask.
- Heat the flask gently.
- Record the temperature at which the vapor temperature stabilizes while the liquid is boiling and condensing in the condenser. This stable temperature is the boiling point at the recorded atmospheric pressure. For vacuum distillation, the pressure is controlled and recorded.

## Determination of Density (Oscillating U-Tube Method)

This method provides a precise measurement of the density of a liquid sample.

Principle: The change in the oscillation frequency of a U-shaped tube when filled with the sample is directly related to the density of the sample.

Procedure:

- Calibrate the instrument using two standards of known density (e.g., dry air and pure water).
- Inject a small, bubble-free aliquot of **Ethyl linoleate-13C18** into the oscillating U-tube.
- Allow the temperature of the sample cell to stabilize to the desired measurement temperature (e.g., 25 °C).
- The instrument measures the oscillation period and calculates the density based on the calibration.
- Clean the U-tube thoroughly with appropriate solvents before and after each measurement.

## Determination of Solubility (Turbidimetric Method)

This protocol can be used to determine the solubility of **Ethyl linoleate-13C18** in various solvents.

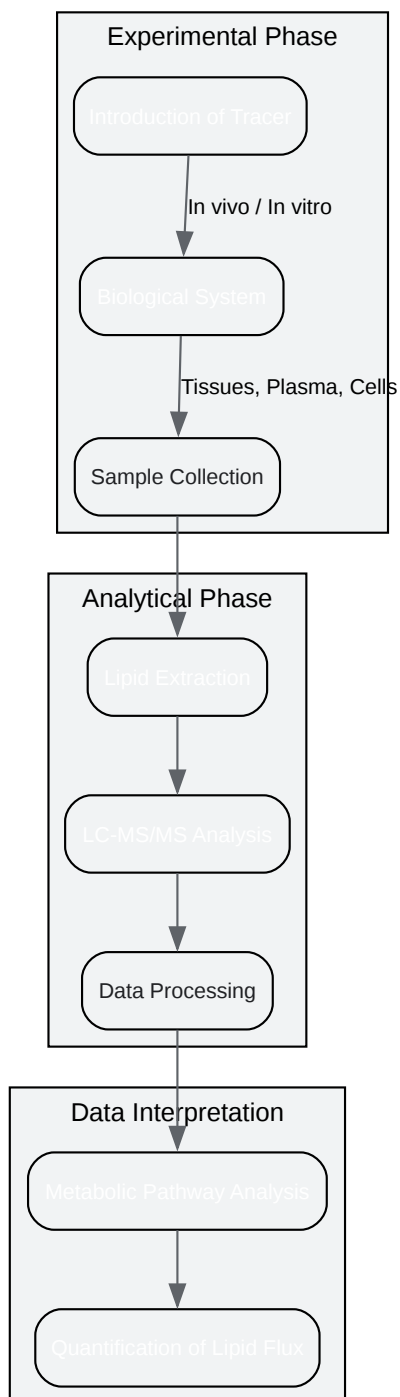
Principle: The solubility is determined by observing the point at which a solution becomes turbid upon the addition of a non-solvent or a change in temperature, indicating the precipitation of the solute.

#### Procedure:

- Prepare a series of solutions of **Ethyl linoleate-13C18** in the solvent of interest at various concentrations.
- Alternatively, prepare a saturated solution at a higher temperature and then cool it down.
- Use a turbidimeter or a spectrophotometer to measure the turbidity or absorbance of the solutions.
- The concentration at which a significant increase in turbidity is observed corresponds to the solubility limit under the tested conditions.
- For qualitative assessment, visual inspection against a dark background can determine miscibility or insolubility in different solvents.

## Mandatory Visualization

The primary application of **Ethyl linoleate-13C18** in research is as an isotopic tracer in metabolic studies, particularly in the field of lipidomics. The following diagram illustrates a general experimental workflow for its use.

Workflow for Ethyl Linoleate- $^{13}\text{C}_{18}$  Tracer Studies[Click to download full resolution via product page](#)

Caption: General workflow for utilizing **Ethyl linoleate-13C18** as a tracer in lipidomics research.

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## References

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